

Diethyl Glutarate: A Safer, High-Performance Alternative to Phthalate Plasticizers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl glutarate*

Cat. No.: *B7803786*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide

The increasing scrutiny of phthalate plasticizers due to their endocrine-disrupting properties and associated health risks has catalyzed the search for safer alternatives in polymer formulations.^{[1][2][3][4]} **Diethyl glutarate**, a bio-based diester, is emerging as a viable candidate, offering a favorable toxicological profile without compromising plasticizing efficiency. This guide provides an objective comparison of **diethyl glutarate** with common phthalate plasticizers like Di(2-ethylhexyl) phthalate (DEHP), Dibutyl phthalate (DBP), and Diisononyl phthalate (DINP), supported by available data and established experimental protocols.

Performance Comparison: Diethyl Glutarate vs. Phthalates

While direct, publicly available quantitative performance data for **diethyl glutarate** in PVC is limited, the performance of similar dicarboxylic acid esters suggests it is a competitive plasticizer.^{[5][6]} The following tables summarize key physical, chemical, and performance characteristics, drawing comparisons from available data on **diethyl glutarate** and extensive data on phthalates.

Table 1: Physical and Chemical Properties

Property	Diethyl Glutarate	Di(2- ethylhexyl) phthalate (DEHP)	Dibutyl phthalate (DBP)	Diisonyl phthalate (DINP)
Molecular Formula	C9H16O4 ^[7]	C24H38O4	C16H22O4	C26H42O4
Molecular Weight (g/mol)	188.22 ^[7]	390.56	278.34	418.6
Appearance	Clear, colorless liquid ^[8]	Colorless, viscous liquid	Colorless, oily liquid	Clear, viscous liquid
Boiling Point (°C)	237 ^[9]	~385	340	403
Flash Point (°C)	96 ^[9]	~206	171	215
Water Solubility	Slightly soluble ^[10]	Insoluble	Slightly soluble	Insoluble

Table 2: Plasticizer Performance in PVC (Qualitative and Inferred)

Performance Metric	Diethyl Glutarate (Inferred)	DEHP	DBP	DINP
Plasticizing Efficiency	Good	Excellent	Excellent	Good
Low- Temperature Flexibility	Good	Moderate	Good	Good
Volatility/Perman- ence	Moderate	Low	High	Very Low
Migration/Leachi- ng	Expected to be lower than low MW phthalates	High	High	Lower than DEHP/DBP

Safety and Toxicological Profile: A Clear Advantage for Diethyl Glutarate

The primary driver for replacing phthalates is their adverse health effects, particularly their role as endocrine disruptors.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[11\]](#)

Phthalates: A Profile of Concern

- Endocrine Disruption: DEHP, DBP, and other low-molecular-weight phthalates are known endocrine disruptors that can interfere with the body's hormonal systems.[\[1\]](#)[\[2\]](#)[\[11\]](#) They have been shown to exhibit anti-androgenic effects, impacting male reproductive development.[\[1\]](#)
- Reproductive and Developmental Toxicity: Exposure to certain phthalates is linked to a range of reproductive and developmental issues, including effects on fertility, genital development, and neurodevelopment.[\[12\]](#)[\[13\]](#)
- Carcinogenicity: DEHP is classified as a substance that is reasonably anticipated to be a human carcinogen by the U.S. Department of Health and Human Services.[\[12\]](#)

Diethyl Glutarate: A Favorable Safety Profile

- General Toxicity: **Diethyl glutarate** is generally considered to have low toxicity.[\[8\]](#)[\[10\]](#)
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: It is not classified as a carcinogenic, mutagenic, or toxic to reproduction by recognized authorities.[\[8\]](#) The available safety data sheet indicates no known endocrine disruptor information.[\[9\]](#)
- Biodegradability: **Diethyl glutarate** is expected to be readily biodegradable.[\[8\]](#)

Table 3: Toxicological Endpoint Comparison

Toxicological Endpoint	Diethyl Glutarate	DEHP	DBP	DINP
Acute Toxicity	Low[8]	Low[14]	Low	Low
Carcinogenicity	Not Classified[8]	Probable Human Carcinogen[12]	Not Classified	Not Classified
Reproductive Toxicity	Not Classified[8]	Known Reproductive Toxicant[15]	Known Reproductive Toxicant	Suspected Reproductive Toxicant
Endocrine Disruption	No data available from specific OECD tests	Known Endocrine Disruptor[1][11]	Known Endocrine Disruptor[11]	Suspected Endocrine Disruptor

Experimental Protocols

To facilitate further comparative research, this section outlines the detailed methodologies for key experiments used to evaluate plasticizer performance and safety.

Protocol 1: Evaluation of Mechanical Properties of Plasticized PVC

This protocol is based on the ASTM D2284 standard for testing the efficiency of plasticizers in flexible PVC.[16]

1. Sample Preparation:

- Prepare PVC formulations with varying concentrations of the plasticizer (e.g., 30, 40, 50 parts per hundred of resin - phr).
- The formulation should include PVC resin, the plasticizer, and necessary stabilizers.
- Mill the compounds on a two-roll mill at a temperature suitable for PVC (e.g., 160-170°C) to form a homogenous sheet.
- Press the milled sheets into plaques of a specified thickness (e.g., 1-2 mm) using a hydraulic press at a controlled temperature and pressure.
- Condition the plaques at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

2. Tensile Testing (ASTM D638):

- Cut dumbbell-shaped specimens from the conditioned plaques.
- Conduct tensile testing using a universal testing machine at a specified crosshead speed (e.g., 50 mm/min).[17]
- Record the tensile strength at break (MPa), elongation at break (%), and modulus of elasticity (MPa).[18]

3. Hardness Testing (ASTM D2240):

- Measure the Shore A or Shore D hardness of the conditioned plaques using a durometer.[19] Take multiple readings at different locations and calculate the average.

Protocol 2: Evaluation of Endocrine Disruption Potential (OECD Guidelines)

The Organisation for Economic Co-operation and Development (OECD) provides a conceptual framework for testing and assessing endocrine-disrupting chemicals.[20][21][22][23][24] Key in vivo and in vitro assays include:

1. Uterotrophic Assay (OECD Test Guideline 440):

- Principle: This assay assesses the estrogenic activity of a chemical by measuring the increase in uterine weight in immature or ovariectomized female rats.
- Procedure: Administer the test substance (e.g., **diethyl glutarate**) daily for three consecutive days to groups of young female rats. A positive control group (e.g., treated with ethinylestradiol) and a vehicle control group are included. On the fourth day, the animals are euthanized, and their uteri are excised and weighed. A statistically significant increase in uterine weight compared to the control group indicates estrogenic activity.

2. Hershberger Assay (OECD Test Guideline 441):

- Principle: This assay identifies androgen agonists, antagonists, and 5 α -reductase inhibitors by measuring changes in the weights of five androgen-dependent tissues in castrated male rats.
- Procedure: Administer the test substance daily for ten consecutive days to castrated male rats. For androgen agonist testing, the substance is given alone. For antagonist testing, it is co-administered with a reference androgen (e.g., testosterone propionate). Changes in the

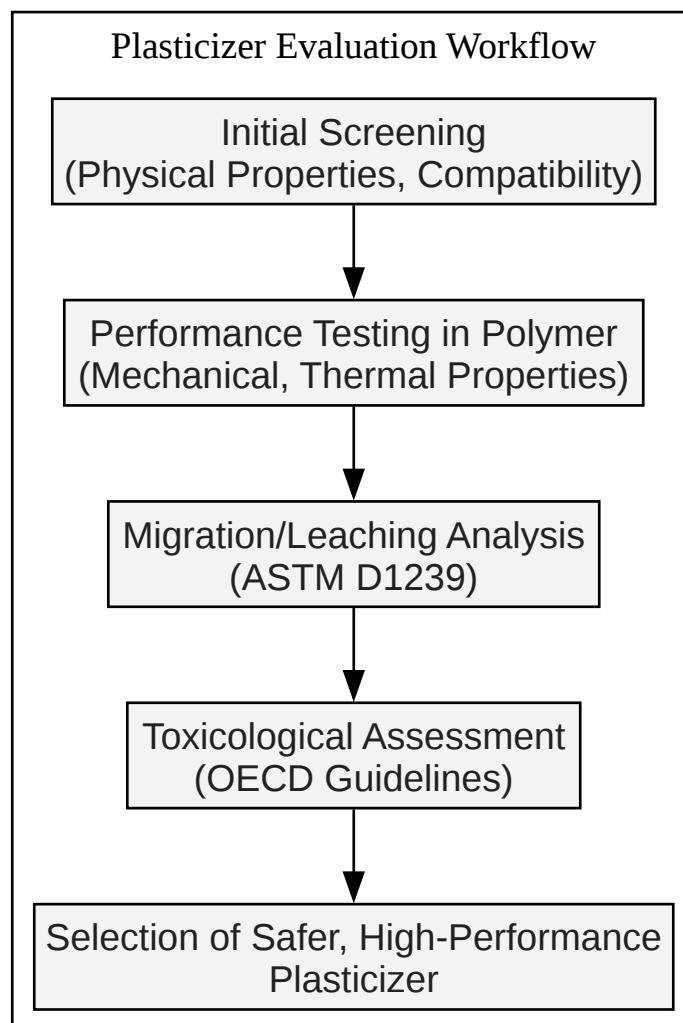
weights of the ventral prostate, seminal vesicles, levator ani-bulbocavernosus muscle, Cowper's glands, and glans penis are measured and compared to control groups.

3. In Vitro Estrogen Receptor Transcriptional Activation Assay (OECD Test Guideline 455):

- Principle: This in vitro assay evaluates the ability of a chemical to bind to and activate the estrogen receptor, leading to the expression of a reporter gene.
- Procedure: A cell line containing the human estrogen receptor and a reporter gene is exposed to various concentrations of the test substance. The activation of the estrogen receptor is quantified by measuring the expression of the reporter gene product (e.g., luciferase).

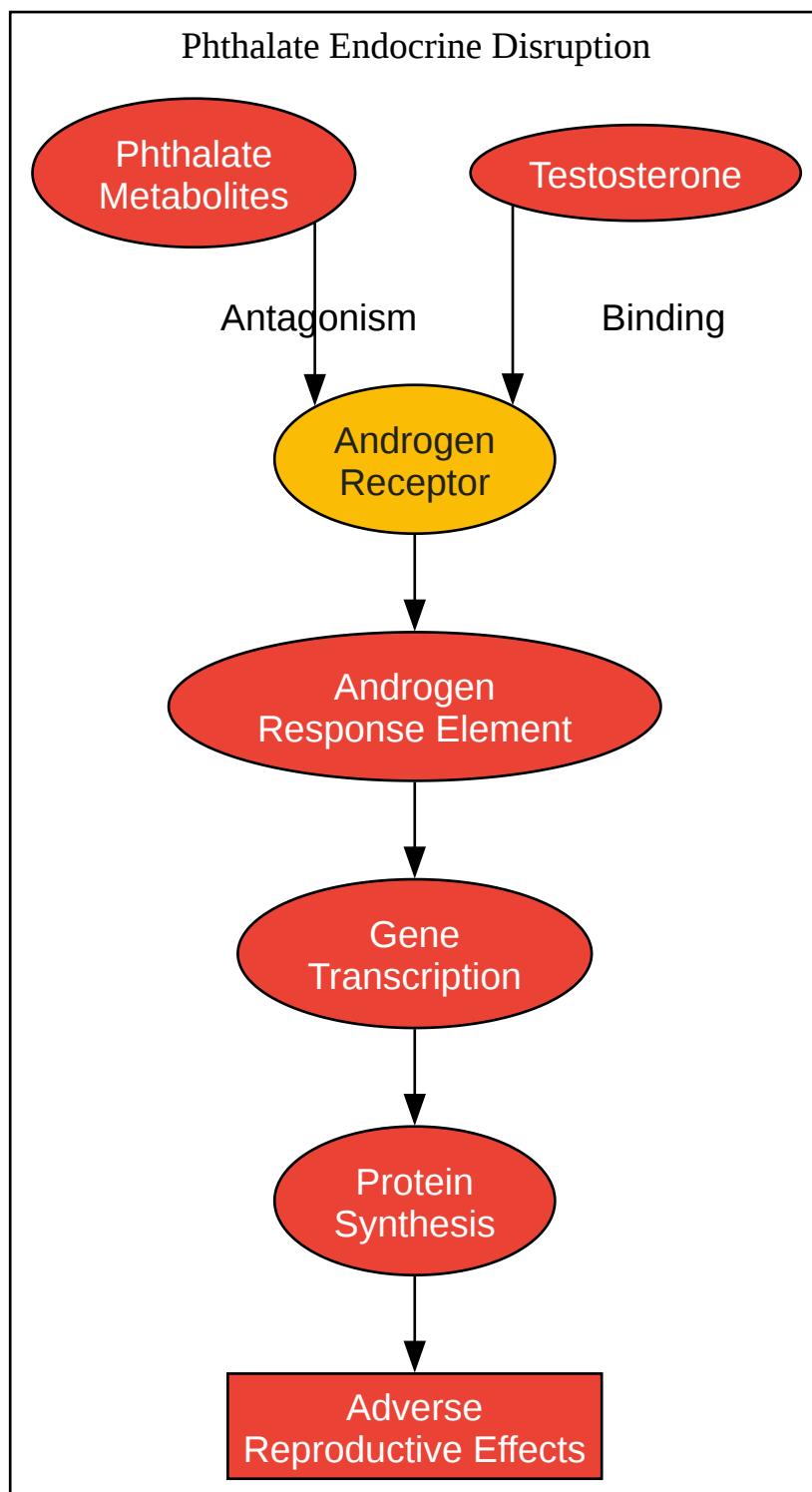
Visualizing the Path to Safer Materials

The following diagrams illustrate the logical flow of plasticizer evaluation and the signaling pathway disrupted by phthalates, highlighting the rationale for seeking safer alternatives like **diethyl glutarate**.



[Click to download full resolution via product page](#)

Plasticizer evaluation workflow.



Click to download full resolution via product page

Simplified phthalate anti-androgenic pathway.

Conclusion

While more direct comparative performance data is needed, the available information strongly suggests that **diethyl glutarate** is a promising and safer alternative to conventional phthalate plasticizers. Its favorable toxicological profile, coupled with the expected good plasticizing performance characteristic of dicarboxylic acid esters, makes it a compelling choice for researchers and manufacturers seeking to develop safer and more sustainable polymer formulations, particularly in sensitive applications within the pharmaceutical and medical device industries. Further research focusing on direct performance comparisons and specific endocrine disruption assays for **diethyl glutarate** will be crucial in solidifying its position as a leading next-generation plasticizer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Human Endocrine-Disrupting Effects of Phthalate Esters through Adverse Outcome Pathways: A Comprehensive Mechanism Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ewg.org [ewg.org]
- 3. apecwater.com [apecwater.com]
- 4. csun.edu [csun.edu]
- 5. mdpi.com [mdpi.com]
- 6. Effective, Environmentally Friendly PVC Plasticizers Based on Succinic Acid [mdpi.com]
- 7. Diethyl glutarate | C9H16O4 | CID 13163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Diethyl Glutarate MSDS/SDS | Supplier & Distributor [histry-chem.com]
- 9. fishersci.com [fishersci.com]
- 10. CAS 818-38-2: Diethyl glutarate | CymitQuimica [cymitquimica.com]
- 11. mdpi.com [mdpi.com]
- 12. Di(2-Ethylhexyl)Phthalate (DEHP) | ToxFAQs™ | ATSDR [wwwn.cdc.gov]

- 13. clinmedjournals.org [clinmedjournals.org]
- 14. Bis(2-ethylhexyl) phthalate - Wikipedia [en.wikipedia.org]
- 15. Comparison of the Short Term Toxicity of Phthalate Diesters and Monoesters in Sprague-Dawley Male Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 16. How to Test Plasticizer Efficiency in Flexible PVC (ASTM D2284) [eureka.patsnap.com]
- 17. benchchem.com [benchchem.com]
- 18. researchgate.net [researchgate.net]
- 19. pubs.acs.org [pubs.acs.org]
- 20. oecd.org [oecd.org]
- 21. Activities of the OECD related to endocrine disruptors - ECETOC [ecetoc.org]
- 22. oecd.org [oecd.org]
- 23. norden.org [norden.org]
- 24. norden.diva-portal.org [norden.diva-portal.org]
- To cite this document: BenchChem. [Diethyl Glutarate: A Safer, High-Performance Alternative to Phthalate Plasticizers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7803786#diethyl-glutarate-as-a-safer-alternative-to-phthalate-plasticizers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com